

Application Note and Protocol: Preparation of Aminopromazine Solutions in DMSO

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Compound of Interest

Compound Name: *Aminopromazine*

Cat. No.: *B1665993*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the dissolution, storage, and handling of **Aminopromazine** in Dimethyl Sulfoxide (DMSO) to prepare stock solutions for in vitro and in vivo research applications.

Introduction

Aminopromazine is a phenothiazine derivative investigated for its various pharmacological activities. Accurate and consistent preparation of **Aminopromazine** solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl Sulfoxide (DMSO) is a common aprotic solvent used to dissolve a wide range of organic compounds, including those with poor aqueous solubility. This protocol outlines the standardized procedure for dissolving **Aminopromazine** in DMSO, ensuring solution stability and minimizing potential experimental artifacts.

Data Presentation: Solubility and Storage

Proper handling and storage of **Aminopromazine** powder and its DMSO stock solutions are crucial for maintaining its chemical integrity and biological activity.

Parameter	Recommendation	Source/Rationale
Solvent	High-purity, anhydrous Dimethyl Sulfoxide (DMSO)	Recommended for compounds with low water solubility to prevent precipitation.[1][2]
Stock Solution Concentration	10-50 mM (typical)	High concentration minimizes the volume of solvent added to experimental systems.[1]
Final DMSO Concentration in Media	$\leq 0.5\%$	To avoid solvent-induced cytotoxicity in cell-based assays.[3][4]
Storage of Powder	-20°C (3 years) or 4°C (2 years)	As per manufacturer and general chemical handling guidelines.[5]
Storage of DMSO Stock Solution	-20°C (up to 1 month) or -80°C (up to 6 months)	Aliquot to avoid repeated freeze-thaw cycles.[4][5][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aminopromazine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Aminopromazine** in DMSO. Adjust calculations accordingly for different desired concentrations.

Materials:

- **Aminopromazine** powder (Molecular Weight: 311.46 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), $\geq 99.9\%$ purity
- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional)
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination, especially for cell culture applications.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **Aminopromazine**:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 311.46 \text{ g/mol} \times 1000 \text{ mg/g} = 3.11 \text{ mg}$
- Weighing: Accurately weigh approximately 3.11 mg of **Aminopromazine** powder and transfer it to a sterile amber microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube containing the **Aminopromazine** powder.
- Mixing: Tightly cap the tube and vortex the solution for 1-2 minutes until the powder is completely dissolved.^{[1][3]} Visual inspection should confirm a clear solution with no visible particulates.
 - Troubleshooting: If the compound does not dissolve completely, gentle warming of the solution to 37°C for 5-10 minutes or sonication can be applied to aid dissolution.^{[1][6]}
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, light-protected tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.^{[1][6]}
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[4][5]}

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the DMSO stock solution to the final working concentration in cell culture media. It is crucial to minimize the final DMSO concentration to prevent cellular toxicity.

Materials:

- **Aminopromazine** stock solution (10 mM in DMSO)
- Pre-warmed (37°C) complete cell culture medium
- Sterile tubes for dilution

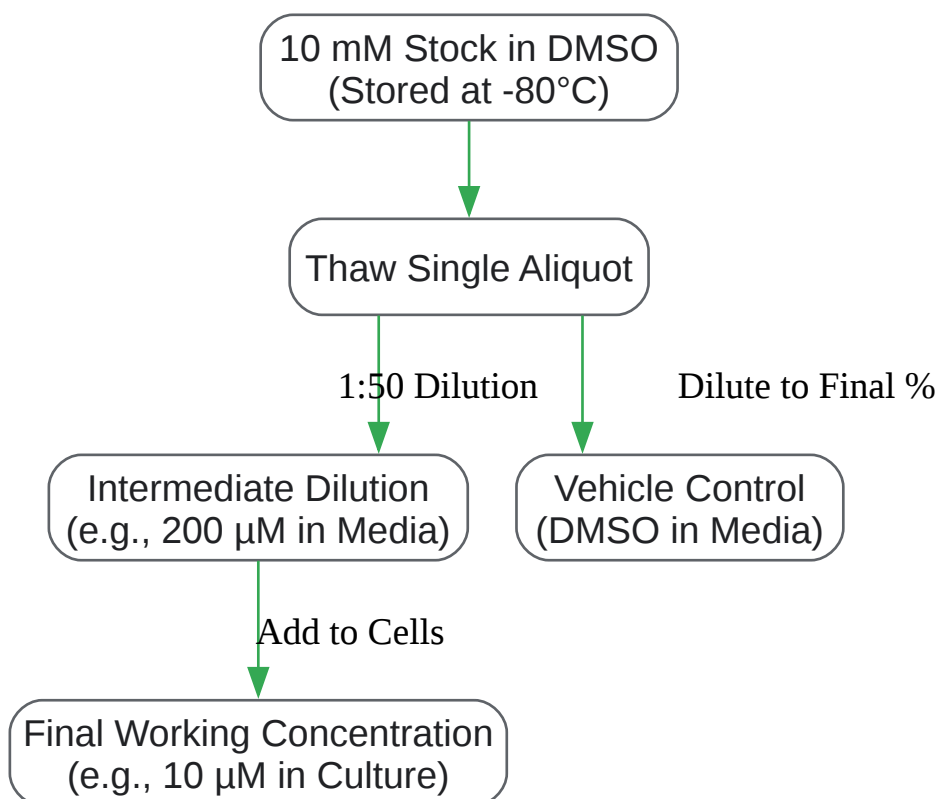
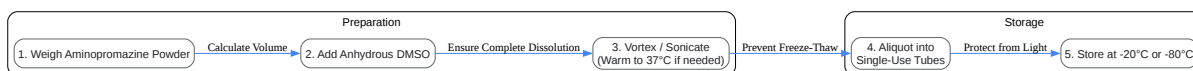
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **Aminopromazine** stock solution at room temperature.
- Intermediate Dilution (Recommended): To avoid "solvent shock" and precipitation of the compound upon direct dilution into a large volume of aqueous medium, perform a serial or intermediate dilution.^{[1][7]}
 - Example: To prepare a final concentration of 10 μ M in a cell culture plate from a 10 mM stock:
 - First, prepare a 200 μ M intermediate solution by adding 2 μ L of the 10 mM stock to 98 μ L of pre-warmed complete medium. Mix gently by pipetting.
 - Then, add the required volume of this 200 μ M intermediate solution to your cell culture wells to achieve the final 10 μ M concentration.
- Direct Addition (Alternative Method):
 - Add the stock solution drop-wise to the pre-warmed medium while gently swirling.^[1]

- Ensure the final DMSO concentration remains below 0.5%. For a 10 mM stock, adding 1 μL to 1 mL of medium results in a 10 μM final concentration and a 0.1% DMSO concentration.
- Vehicle Control: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the culture medium without the compound.^[4]

Mandatory Visualizations

Workflow for **Aminopromazine** Stock Solution Preparation



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